

Diisopropylamine: A Comprehensive Safety Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisopropylamine

Cat. No.: B044863

[Get Quote](#)

An In-depth Technical Review of Safety Data Sheet (SDS) Information for Researchers, Scientists, and Drug Development Professionals

Introduction

Diisopropylamine (DIPA) is a secondary amine utilized as a chemical intermediate and catalyst in the synthesis of pharmaceuticals and pesticides.^[1] Its utility in organic synthesis, particularly in the preparation of amides and other nitrogen-containing compounds, makes it a common reagent in research and development laboratories.^[1] However, its hazardous properties necessitate a thorough understanding of its safety profile for proper handling and risk mitigation. This guide provides a comprehensive overview of the safety information for **diisopropylamine**, drawing from various Safety Data Sheets (SDSs) and regulatory sources. All quantitative data is summarized for clarity, and detailed experimental methodologies for key safety parameters are provided.

Physical and Chemical Properties

A clear, colorless liquid with a characteristic ammonia- or fish-like odor, **diisopropylamine** is highly flammable and possesses strongly alkaline properties.^{[2][3][4]} It is soluble in water and alcohol.^[3] Key physical and chemical data are presented in Table 1 for easy reference.

Table 1: Physical and Chemical Properties of **Diisopropylamine**

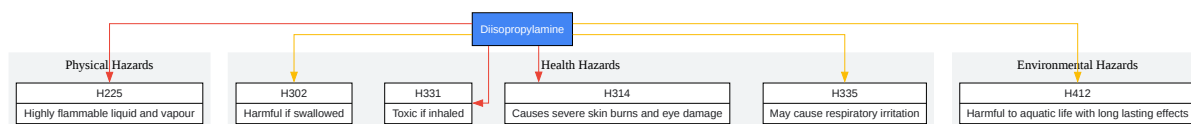
Property	Value	Source(s)
Molecular Formula	C6H15N	[1][2]
Molecular Weight	101.19 g/mol	[2][5]
Appearance	Clear, colorless liquid	[2][3]
Odor	Ammonia- or fish-like	[2][3][6]
Odor Threshold	0.13 to 0.38 ppm	[7]
Boiling Point	84 °C (183 °F) at 760 mmHg	[2][5]
Melting Point	-61 °C (-78 °F)	[2][5]
Flash Point	-7 °C to 30 °F (-21.7 °C to -1.1 °C) (closed cup)	[2][4][8]
Autoignition Temperature	285 °C to 316 °C (545 °F to 600.8 °F)	[9][10]
Vapor Pressure	50 - 70 mmHg at 20 °C	[5][6]
Vapor Density	3.5 (Air = 1)	[5]
Specific Gravity / Density	0.716 - 0.722 g/mL at 20-25 °C	[5][9]
Solubility in Water	Soluble (110 g/L at 25 °C)	[3][5][11]
pH	Alkaline	[11][12]
Explosive Limits	LEL: 1.1% UEL: 8.5%	[13]

Hazard Identification and Classification

Diisopropylamine is classified as a hazardous chemical by multiple regulatory bodies. Its primary hazards include flammability, corrosivity, and toxicity.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. The GHS classification for **diisopropylamine** is summarized below.



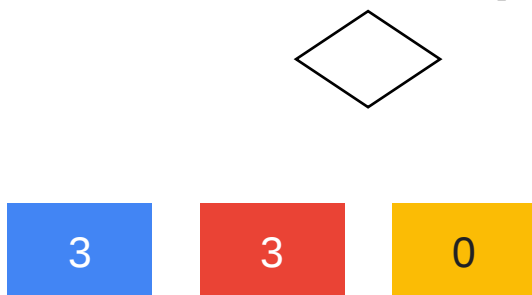
[Click to download full resolution via product page](#)

GHS Hazard Classification for **Diisopropylamine**.

NFPA 704 Diamond

The National Fire Protection Association (NFPA) 704 standard provides a "fire diamond" that quickly and easily communicates the hazards of a chemical.

NFPA 704 Diamond for Diisopropylamine



[Click to download full resolution via product page](#)

NFPA 704 Hazard Diamond for **Diisopropylamine**.

- Health (Blue): 3 - Materials that, under emergency conditions, can cause serious or permanent injury.[2]
- Flammability (Red): 3 - Liquids and solids that can be ignited under almost all ambient temperature conditions.[2][8]
- Instability/Reactivity (Yellow): 0 - Normally stable, even under fire conditions.[8]

- Special (White): No special hazards indicated.

Toxicology

Diisopropylamine is harmful if swallowed and toxic if inhaled.^{[14][15]} It causes severe skin burns and eye damage.^{[14][15]}

Table 2: Acute Toxicity Data for **Diisopropylamine**

Route	Species	Value	Source(s)
Oral LD50	Rat	420 - 770 mg/kg	^{[2][11][12][13]}
Oral LD50	Mouse	2120 mg/kg	^[12]
Oral LD50	Rabbit	4700 mg/kg	^{[2][12]}
Dermal LD50	Rabbit	>2000 mg/kg	^{[9][11]}
Inhalation LC50	Rat	4.8 - 5.35 mg/L (4 hours)	^{[9][11][12]}
Inhalation LC50	Mouse	4.2 mg/L (2 hours)	^[12]

Exposure Controls and Personal Protection

Exposure Limits

Workplace exposure to **diisopropylamine** should be maintained below established limits.

Table 3: Occupational Exposure Limits for **Diisopropylamine**

Organization	Limit	Value	Source(s)
OSHA	PEL (8-hour TWA)	5 ppm (20 mg/m ³) [skin]	[6][7]
NIOSH	REL (10-hour TWA)	5 ppm (20 mg/m ³) [skin]	[6][7]
ACGIH	TLV (8-hour TWA)	5 ppm (20 mg/m ³) [skin]	[7]
NIOSH	IDLH	200 ppm	[7]

The "skin" notation indicates that skin absorption is a potential route of exposure.[6][7]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling **diisopropylamine**.

- Eye/Face Protection: Tight-sealing safety goggles and a face shield are recommended.[16]
- Hand Protection: Wear suitable impervious gloves.[16]
- Skin and Body Protection: Wear suitable protective clothing, including a long-sleeved shirt, chemical-resistant apron, and antistatic boots.[16]
- Respiratory Protection: If ventilation is insufficient or exposure limits are exceeded, use a NIOSH/MSHA-approved respirator.[7][12] For exposures over 5 ppm, a supplied-air respirator with a full facepiece is recommended.[7]

Fire and Explosion Hazards

Diisopropylamine is a highly flammable liquid and vapor.[14] Its vapors are heavier than air and may travel to a source of ignition and flash back.[7]

Table 4: Fire and Explosion Data for **Diisopropylamine**

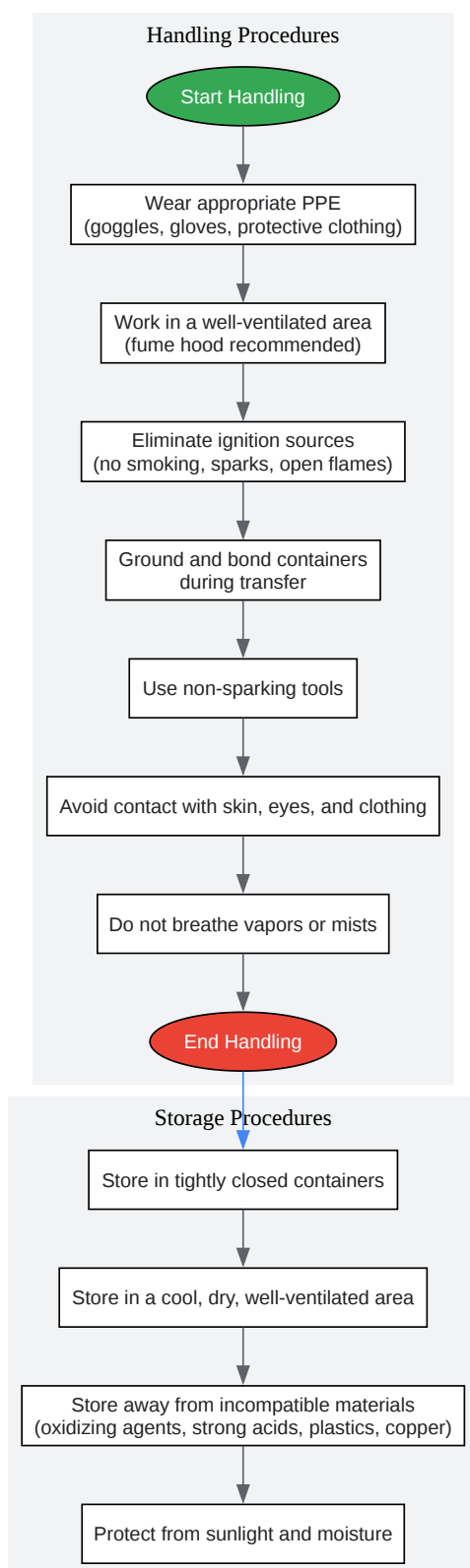
Parameter	Value	Source(s)
Flash Point	-7 °C to 30 °F (-21.7 °C to -1.1 °C)	[2] [4] [8]
Autoignition Temperature	285 °C to 316 °C (545 °F to 600.8 °F)	[9] [10]
Flammable Limits (in air)	1.1% - 8.5% by volume	[6] [13]

Firefighting Measures

- Suitable Extinguishing Media: Dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[\[8\]](#)[\[16\]](#) Water may be ineffective in fighting fires.[\[7\]](#)[\[17\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[\[4\]](#)
- Specific Hazards: Vapors may form explosive mixtures with air.[\[15\]](#) Containers may explode in a fire.[\[7\]](#) Hazardous combustion products include toxic oxides of nitrogen.[\[2\]](#)[\[8\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[10\]](#)

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with diisopropylamine.



[Click to download full resolution via product page](#)

Workflow for Safe Handling and Storage of **Diisopropylamine**.

Experimental Protocols

The following sections detail the general methodologies for determining key toxicological and physical hazard data. These are based on standardized OECD and ASTM guidelines.

Acute Oral Toxicity (LD50) - OECD Guideline 401 (Historical)

While OECD Guideline 401 has been deleted and replaced with alternative methods that use fewer animals, its principles are foundational to understanding LD50 determination.[9][11][18]

- Objective: To determine the median lethal dose (LD50) of a substance administered orally.[6]
- Test Animals: Typically rodents, such as rats or mice.[13] Animals are young, healthy adults of a single sex (females are often used as they are generally more sensitive).[6][19]
- Procedure:
 - The test substance is administered in graduated doses to several groups of animals, with one dose per group.[6]
 - The substance is typically administered by gavage.[6]
 - Animals are observed for a period of at least 14 days for signs of toxicity and mortality.[19]
 - Body weight is recorded weekly.[16]
- Endpoint: The LD50 is statistically calculated as the dose expected to cause death in 50% of the test animals.[6][20]

Acute Inhalation Toxicity (LC50) - OECD Guideline 403

This method is used to determine the health hazards from short-term exposure to an airborne substance.[2][7][8][16]

- Objective: To determine the median lethal concentration (LC50) of a substance in the air.[7]
- Test Animals: Typically young adult rats.[16]

- Procedure:
 - Animals are exposed to the test substance as a gas, vapor, or aerosol in a dynamic airflow inhalation exposure system.[\[7\]](#)
 - The traditional protocol involves exposing groups of animals to at least three different concentrations for a fixed period, usually 4 hours.[\[2\]](#)[\[16\]](#)
 - Animals are observed for at least 14 days for signs of toxicity and mortality.[\[2\]](#)[\[16\]](#)
 - Clinical signs, respiratory distress, behavioral changes, and body weight are monitored.[\[7\]](#)
- Endpoint: The LC50 is the concentration of the chemical in the air that is expected to kill 50% of the test animals during the observation period.[\[7\]](#)

Flash Point Determination - ASTM D56, D93

Flash point testing determines the lowest temperature at which a substance produces flammable vapors in the presence of an ignition source.[\[21\]](#)

- Objective: To measure the flash point of a volatile liquid.[\[21\]](#)
- Apparatus:
 - Tag Closed-Cup Tester (ASTM D56): Used for liquids with a viscosity below 5.5 mm²/s at 40 °C and a flash point below 93 °C.[\[22\]](#)
 - Pensky-Martens Closed-Cup Tester (ASTM D93): Used for petroleum products with a flash point between 40 °C and 370 °C, including liquids with high viscosity or a tendency to form a surface film.[\[22\]](#)[\[23\]](#)
- Procedure (General):
 - A sample of the liquid is placed in the test cup.[\[21\]](#)
 - The sample is heated at a slow, constant rate.[\[21\]](#)
 - An ignition source is applied at specified temperature intervals.[\[21\]](#)

- Endpoint: The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.[21]

Autoignition Temperature Determination - ASTM E659

This method determines the lowest temperature at which a substance will spontaneously ignite in air without an external ignition source.[24]

- Objective: To determine the autoignition temperature of a chemical.[24]
- Apparatus: A heated flask, typically 500 mL, placed in a furnace with controlled temperature.[25]
- Procedure:
 - The flask is heated to a predetermined temperature.[25]
 - A small, measured amount of the test substance is injected into the hot flask.[25]
 - The flask is observed for a specified period (e.g., 5-10 minutes) for signs of ignition (a flame or explosion).[26]
 - The test is repeated at various temperatures and sample volumes to find the lowest temperature at which ignition occurs.[25]
- Endpoint: The autoignition temperature is the lowest temperature at which the substance ignites spontaneously.[25]

Conclusion

Diisopropylamine is a valuable chemical reagent with significant hazards. A thorough understanding of its physical and chemical properties, toxicity, and fire hazards is essential for its safe use. Adherence to recommended exposure limits, the use of appropriate personal protective equipment, and proper handling and storage practices are critical for mitigating the risks to researchers, scientists, and drug development professionals. This guide serves as a comprehensive resource to promote a culture of safety in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diisopropylamine - IDLH | NIOSH | CDC [cdc.gov]
- 2. OECD No. 403: Acute Inhalation Test - Analytice [analytice.com]
- 3. oecd.org [oecd.org]
- 4. Diisopropylamine | C₆H₁₅N | CID 7912 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. nucro-technics.com [nucro-technics.com]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services [toxicology-ind.com]
- 8. Acute Inhalation Toxicity OECD 403 - Altogen Labs [altogenlabs.com]
- 9. oecd.org [oecd.org]
- 10. WERCS Studio - Application Error [assets.thermofisher.cn]
- 11. Opportunities for reduction in acute toxicity testing via improved design - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. oecd.org [oecd.org]
- 13. acikders.ankara.edu.tr [acikders.ankara.edu.tr]
- 14. catalog.labcorp.com [catalog.labcorp.com]
- 15. oecd.org [oecd.org]
- 16. eurolab.net [eurolab.net]
- 17. oecd.org [oecd.org]
- 18. scribd.com [scribd.com]
- 19. fda.gov [fda.gov]
- 20. CCOHS: What is a LD₅₀ and LC₅₀? [ccohs.ca]
- 21. delltech.com [delltech.com]

- 22. Which Flash Point Test Method should you be using? | Stanhope-Seta [stanhope-seta.co.uk]
- 23. precisionlubrication.com [precisionlubrication.com]
- 24. calnesis.com [calnesis.com]
- 25. downloads.regulations.gov [downloads.regulations.gov]
- 26. icheme.org [icheme.org]
- To cite this document: BenchChem. [Diisopropylamine: A Comprehensive Safety Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044863#diisopropylamine-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com